

Best practices for handling Ro 10-5824 dihydrochloride powder

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Compound of Interest

Compound Name: Ro 10-5824 dihydrochloride

Cat. No.: B1662600

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Technical Support Center: Ro 10-5824 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling **Ro 10-5824 dihydrochloride** powder. It includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data presented for ease of use.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My **Ro 10-5824 dihydrochloride** powder won't fully dissolve. What should I do?

A1: **Ro 10-5824 dihydrochloride** is soluble in water up to 100 mM and in DMSO up to 75 mM.

[1][2] If you are experiencing solubility issues, consider the following:

- Solvent Choice: Ensure you are using an appropriate solvent (water or DMSO) at a concentration within the specified limits.
- Sonication: Gentle sonication can aid in the dissolution of the powder.[3][4]
- Warming: Gentle warming of the solution may also help. However, avoid excessive heat as it could lead to degradation.

- **pH Adjustment:** For aqueous solutions, the pH may influence solubility. Ensure the pH of your final solution is compatible with your experimental setup.

Q2: I am observing inconsistent results in my cell-based assays. What could be the cause?

A2: Inconsistent results can stem from several factors related to compound handling and experimental setup:

- **Stock Solution Stability:** Ensure your stock solutions are stored correctly. Once dissolved, it is recommended to aliquot and store solutions at -80°C for up to 6 months or -20°C for up to 1 month to avoid repeated freeze-thaw cycles.[\[5\]](#)
- **Pipetting Accuracy:** Due to the high potency of Ro 10-5824, accurate pipetting of small volumes is critical. Use calibrated pipettes and appropriate tips.
- **Cell Health:** Ensure your cells are healthy and within a consistent passage number range.
- **Ligand Purity:** Verify the purity of your **Ro 10-5824 dihydrochloride** lot, which should be ≥99%.[\[6\]](#)

Q3: What are the recommended storage conditions for the powder and stock solutions?

A3:

- **Powder:** The solid powder should be desiccated at room temperature or stored at 4°C for long-term stability.[\[1\]](#)[\[7\]](#) Some suppliers recommend -20°C for up to 3 years.
- **Stock Solutions:** In solvent, stock solutions are stable for up to 1 year at -80°C or 6 months at -80°C and 1 month at -20°C according to other sources.[\[5\]](#) Always seal storage containers tightly and protect from moisture.[\[5\]](#)[\[7\]](#)

Q4: What safety precautions should I take when handling **Ro 10-5824 dihydrochloride** powder?

A4: While not classified as hazardous for transport, standard laboratory safety practices should be followed[\[1\]](#):

- **Engineering Controls:** Use in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)

- Personal Protective Equipment (PPE): Wear appropriate safety glasses, chemical-resistant gloves, and a lab coat.[1]
- Avoid Inhalation and Contact: Avoid forming dust and aerosols. Prevent contact with skin and eyes.[1]
- First Aid: In case of contact, rinse the affected area thoroughly with water. If inhaled, move to fresh air. Seek medical attention if irritation persists.[1]

Quantitative Data Summary

Property	Value
Molecular Formula	C ₁₇ H ₂₀ N ₄ ·2HCl
Molecular Weight	353.29 g/mol [2][7][8][9]
Appearance	White to off-white solid[1][7]
Purity	≥99%[6]
Solubility	Water: up to 100 mM[1][2][10], ≥ 60 mg/mL[11]DMSO: up to 75 mM[1][2][10]
Storage (Powder)	Desiccate at Room Temperature[1][2][10] or 4°C[7] or -20°C for 3 years
Storage (In Solvent)	-80°C for up to 1 year or 6 months[5]; -20°C for 1 month[5]
Mechanism of Action	Selective Dopamine D4 Receptor Partial Agonist[2][6][10]
Binding Affinity (K _i)	5.2 nM for Dopamine D4 Receptor[2][6][10]
Functional Potency (EC ₅₀)	205 nM[2][6][10]
Selectivity	>250-fold over D3 receptors>1000-fold over D1, D2, and D5 receptors[2][6][10]

Experimental Protocols & Methodologies

In Vitro Radioligand Binding Assay

This protocol is a general guideline for determining the binding affinity of **Ro 10-5824 dihydrochloride** to the dopamine D4 receptor.

Methodology:

- Membrane Preparation: Utilize cell membranes from a stable cell line expressing the human dopamine D4 receptor (e.g., CHO-K1 cells).
- Assay Buffer: Prepare a suitable binding buffer (e.g., 50 mM Tris-HCl, pH 7.4, 1 mM EDTA, 5 mM KCl, 1.5 mM CaCl₂, 4 mM MgCl₂).
- Competition Binding:
 - In a 96-well plate, combine the cell membranes, a fixed concentration of a suitable radioligand (e.g., [³H]-spiperone at ~200 pM), and increasing concentrations of Ro 10-5824.
 - Incubate at room temperature for 90 minutes to reach equilibrium.
- Separation: Rapidly filter the reaction mixture through glass fiber filters to separate bound from free radioligand.
- Detection: Quantify the radioactivity on the filters using a scintillation counter.
- Data Analysis: Determine the IC₅₀ value (concentration of Ro 10-5824 that inhibits 50% of specific radioligand binding) by non-linear regression analysis. Calculate the K_i value using the Cheng-Prusoff equation.

In Vivo Novel Object Recognition (NOR) Task in Mice

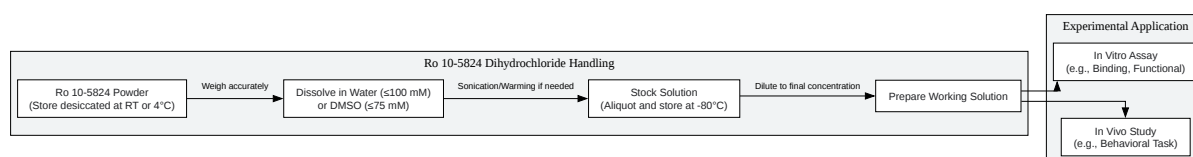
This protocol assesses the effect of Ro 10-5824 on recognition memory in mice.

Methodology:

- Animal Subjects: Use adult male mice (e.g., C57BL/6J).[\[12\]](#)[\[13\]](#)

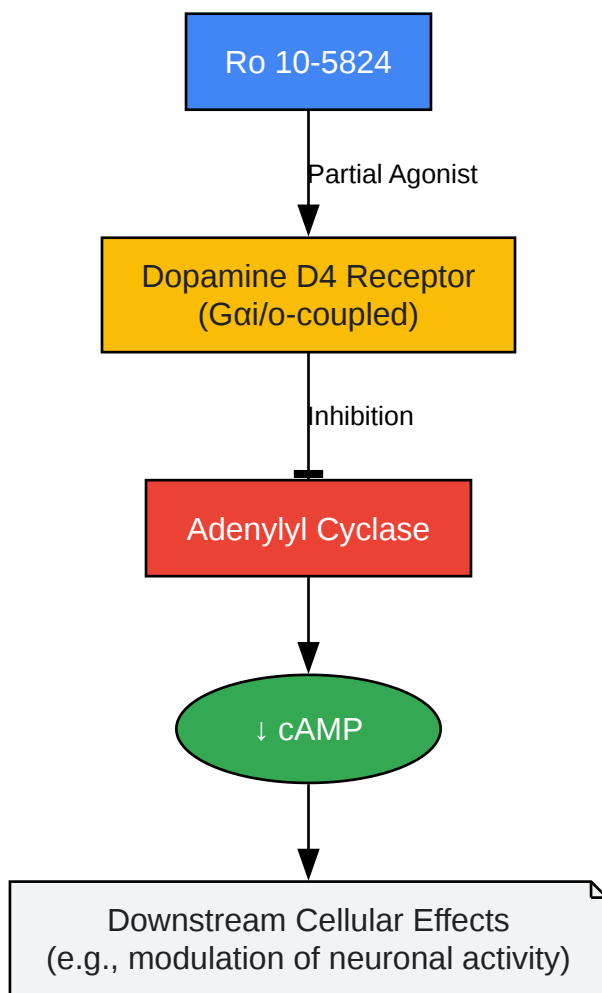
- Habituation: For two consecutive days, allow the mice to explore an open-field arena for a set duration (e.g., 60 minutes) to familiarize them with the environment.[5]
- Drug Administration: On the third day, administer Ro 10-5824 (e.g., 0, 1.0, 3.0, or 10.0 mg/kg, intraperitoneally) 10-30 minutes before the training session.[5][13]
- Training (Familiarization) Phase: Place two identical objects in the arena and allow the mouse to explore for a set time (e.g., 10 minutes).
- Testing Phase: After a retention interval (e.g., 1-24 hours), return the mouse to the arena where one of the familiar objects has been replaced with a novel object.
- Data Collection: Record the time spent exploring each object (familiar and novel).
- Data Analysis: Calculate a discrimination index (e.g., (time with novel object - time with familiar object) / (total exploration time)). An increase in this index indicates improved recognition memory.

Visualizations



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Caption: Workflow for handling **Ro 10-5824 dihydrochloride** from powder to experimental use.



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Caption: Simplified signaling pathway of Ro 10-5824 as a Dopamine D4 receptor partial agonist.

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